

Comprehensive Safety and Handling Guide for Substance P TFA

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Compound of Interest

Compound Name: Substance P TFA

Cat. No.: B8069863

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This document provides essential safety protocols, personal protective equipment (PPE) recommendations, and operational guidelines for the handling of Substance P trifluoroacetate (TFA). The information is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and mitigate risks associated with this neuropeptide.

Immediate Safety and Hazard Information

Substance P is a biologically active neuropeptide that acts as a neurotransmitter and neuromodulator, primarily through the neurokinin 1 receptor (NK1R).^{[1][2][3]} The trifluoroacetate (TFA) salt form introduces additional hazards associated with trifluoroacetic acid, which is a strong, corrosive acid.^{[4][5]} Therefore, handling requires precautions against both the biological activity of the peptide and the chemical hazards of the TFA counter-ion.

Hazard Identification Summary

Hazard Type	Description	Primary Route of Exposure
Chemical Hazard (TFA)	Causes severe skin burns and eye damage.[4] Harmful if inhaled, causing corrosive effects to the respiratory tract. [6] Harmful to aquatic life with long-lasting effects.[5]	Skin/Eye Contact, Inhalation[4] [6]
Biological Hazard (Substance P)	As a potent neuropeptide, it can elicit physiological responses. It is involved in pain perception, inflammation, and immune regulation.[7][8][9]	Inhalation, Ingestion, Skin Absorption

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical to prevent exposure. The selection of PPE should be based on a risk assessment of the specific procedures being performed.

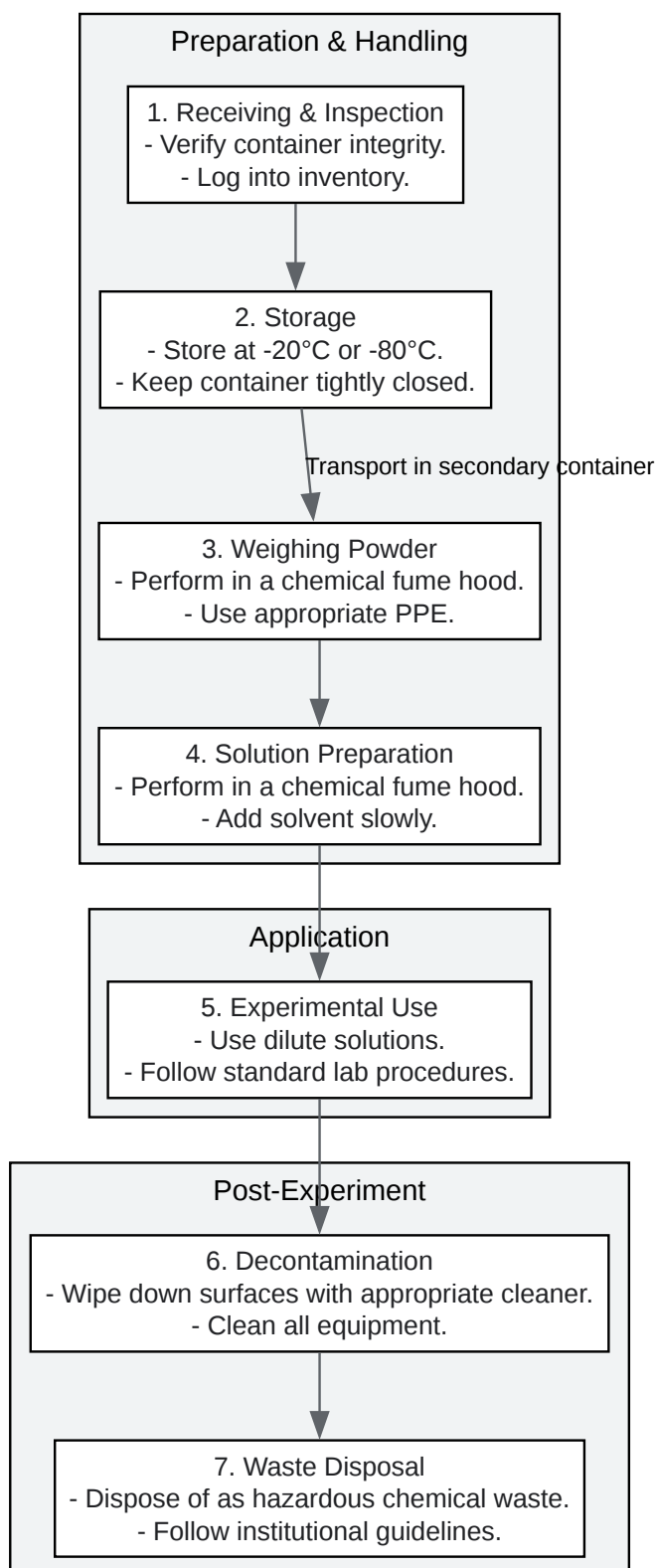
Recommended PPE for Handling **Substance P TFA**

Task	Eye/Face Protection	Hand Protection	Body Protection	Respiratory Protection
Handling Solid (Powder)	Safety goggles with side shields and a face shield.[4][10]	Double-gloving with chemical-resistant gloves (e.g., Neoprene or Nitrile rubber). [11] Check manufacturer data for resistance to TFA.	Chemical-resistant lab coat or gown.[12]	Use only in a chemical fume hood.[10] If weighing outside a containment unit, a NIOSH-approved respirator (e.g., N95 or higher) is required.[13][14]
Preparing Solutions	Chemical safety goggles and a face shield.[4]	Double-gloving with chemical-resistant gloves (e.g., Neoprene or Nitrile rubber). [11]	Chemical-resistant lab coat or gown. Ensure cuffs are tucked into inner gloves.	All work should be performed in a certified chemical fume hood.[10]
Administering to Animals/Cell Culture	Safety glasses with side shields.	Appropriate chemical-resistant gloves (single pair sufficient if no direct contact with concentrated stock).	Standard lab coat.	Not typically required if working with dilute solutions in a well-ventilated area or biosafety cabinet.

Operational and Disposal Plans

A structured workflow ensures that **Substance P TFA** is handled safely from receipt to disposal.

Experimental Workflow: Safe Handling of **Substance P TFA**



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Caption: Workflow for the safe handling of **Substance P TFA** from receipt to disposal.

Storage Plan

- Powder: Store at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 1 year).[2] Keep the container tightly sealed and protected from moisture.[10]
- Stock Solutions: Aliquot solutions to avoid repeated freeze-thaw cycles. Store at -20°C for up to one month or -80°C for up to six months.[3]

Disposal Plan This material and its container must be disposed of as hazardous waste.[5]

- Chemical Waste: All unused solid material, contaminated consumables (e.g., pipette tips, tubes, gloves), and solutions containing **Substance P TFA** must be collected in a designated, sealed hazardous waste container.[6]
- Labeling: Clearly label the waste container as "Hazardous Waste" and list the chemical contents.
- Regulations: Do not empty into drains or release into the environment.[5][6] Disposal must be in accordance with all local, regional, and national hazardous waste regulations.[6] Consult your institution's Environmental Health and Safety (EHS) department for specific procedures.

Experimental Protocols

Protocol: Preparation of a 1 mM Stock Solution of **Substance P TFA**

This protocol describes the preparation of a stock solution. All steps involving the handling of solid or concentrated **Substance P TFA** must be performed in a chemical fume hood with appropriate PPE.

Materials:

- **Substance P TFA** (Molecular Weight varies by batch, check CoA)
- Anhydrous DMSO or sterile water[2][3]
- Calibrated analytical balance

- Chemical fume hood
- Appropriate PPE (lab coat, face shield, goggles, double gloves)
- Microcentrifuge tubes or vials

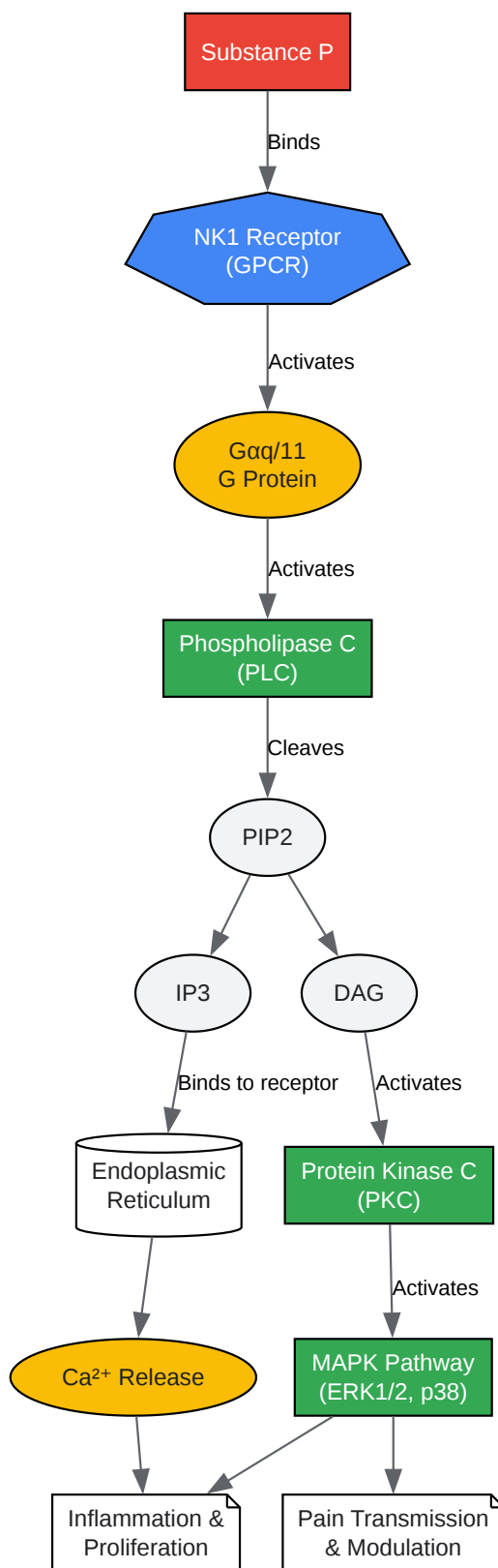
Procedure:

- Pre-Equilibration: Allow the vial of **Substance P TFA** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation.
- Calculation:
 - Determine the mass of **Substance P TFA** needed. For a 1 mL of 1 mM solution, the required mass (in mg) is: $\text{Mass (mg)} = 1 \text{ (mL)} \times 1 \text{ (mM)} \times \text{Molecular Weight (g/mol)} / 1000$
 - Example: Using a molecular weight of 1461.7 g/mol , you would need 1.46 mg.
- Weighing: In a chemical fume hood, carefully weigh the calculated amount of powder into a microcentrifuge tube.
- Solubilization:
 - Add the desired volume of solvent (e.g., 1 mL of DMSO for a 1 mM solution) to the tube containing the powder.
 - To aid dissolution, you may gently vortex the solution or heat the tube to 37°C and sonicate for a short period.[\[3\]](#)
- Storage: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in tightly sealed tubes. Label clearly with the substance name, concentration, date, and your initials.
- Record Keeping: Document the preparation, including the exact mass, volume, final concentration, and lot number, in your lab notebook.

Signaling Pathway Visualization

Substance P mediates its effects by binding to G protein-coupled neurokinin receptors (NKRs), primarily NK1R.[8] This interaction triggers several intracellular signaling cascades.[7]

Substance P Signaling via NK1 Receptor



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Caption: Substance P activates the NK1R, leading to G-protein mediated activation of PLC and downstream signaling.

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